

# CAS number and chemical data for 1-Decyl-4-isocyanobenzene

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## Compound of Interest

Compound Name: 1-Decyl-4-isocyanobenzene

Cat. No.: B15414606

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## Technical Guide: 1-Decyl-4-isocyanobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical data, synthesis, and potential experimental workflows for **1-Decyl-4-isocyanobenzene**. Due to the limited availability of a specific CAS number in public databases for this compound, this guide infers properties and protocols based on its direct precursor, 4-Decylaniline, and established synthetic methodologies for aryl isocyanides.

## Chemical Data

While a specific CAS Registry Number for **1-Decyl-4-isocyanobenzene** has not been identified in publicly accessible databases, its molecular formula is  $C_{17}H_{25}N$ . Quantitative data for its direct precursor, 4-Decylaniline, is readily available and provides a basis for understanding the physicochemical properties of the final compound.

Table 1: Chemical Data for 4-Decylaniline (Precursor)

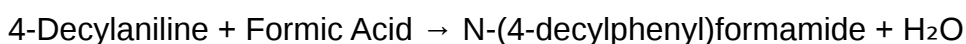
Property	Value	CAS Number
Molecular Formula	C <sub>16</sub> H <sub>27</sub> N	37529-30-9
Molecular Weight	233.39 g/mol	37529-30-9
Melting Point	23-25 °C	37529-30-9[1]
Boiling Point	218-220 °C at 14 mmHg	37529-30-9[1][2]
Density	0.895 g/cm <sup>3</sup>	37529-30-9[3]
Refractive Index	1.51	37529-30-9[1]
Solubility	Insoluble in water	37529-30-9[2]

## Synthesis Protocol

The synthesis of **1-Decyl-4-isocyanobenzene** can be achieved through a two-step process starting from 4-Decylaniline. This involves the formylation of the aniline to yield N-(4-decylphenyl)formamide, followed by the dehydration of the formamide to the target isocyanide.

### Step 1: Formylation of 4-Decylaniline

Reaction:



Methodology:

- In a round-bottom flask equipped with a reflux condenser, dissolve 4-Decylaniline (1 equivalent) in an excess of formic acid.
- Heat the reaction mixture to reflux and maintain for 4-6 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, allow the mixture to cool to room temperature.
- Pour the cooled mixture into ice-water to precipitate the N-(4-decylphenyl)formamide.

- Filter the precipitate, wash thoroughly with water until the filtrate is neutral, and dry under vacuum.

## Step 2: Dehydration of N-(4-decylphenyl)formamide

Reaction:

N-(4-decylphenyl)formamide + Dehydrating Agent → **1-Decyl-4-isocyanobenzene** +

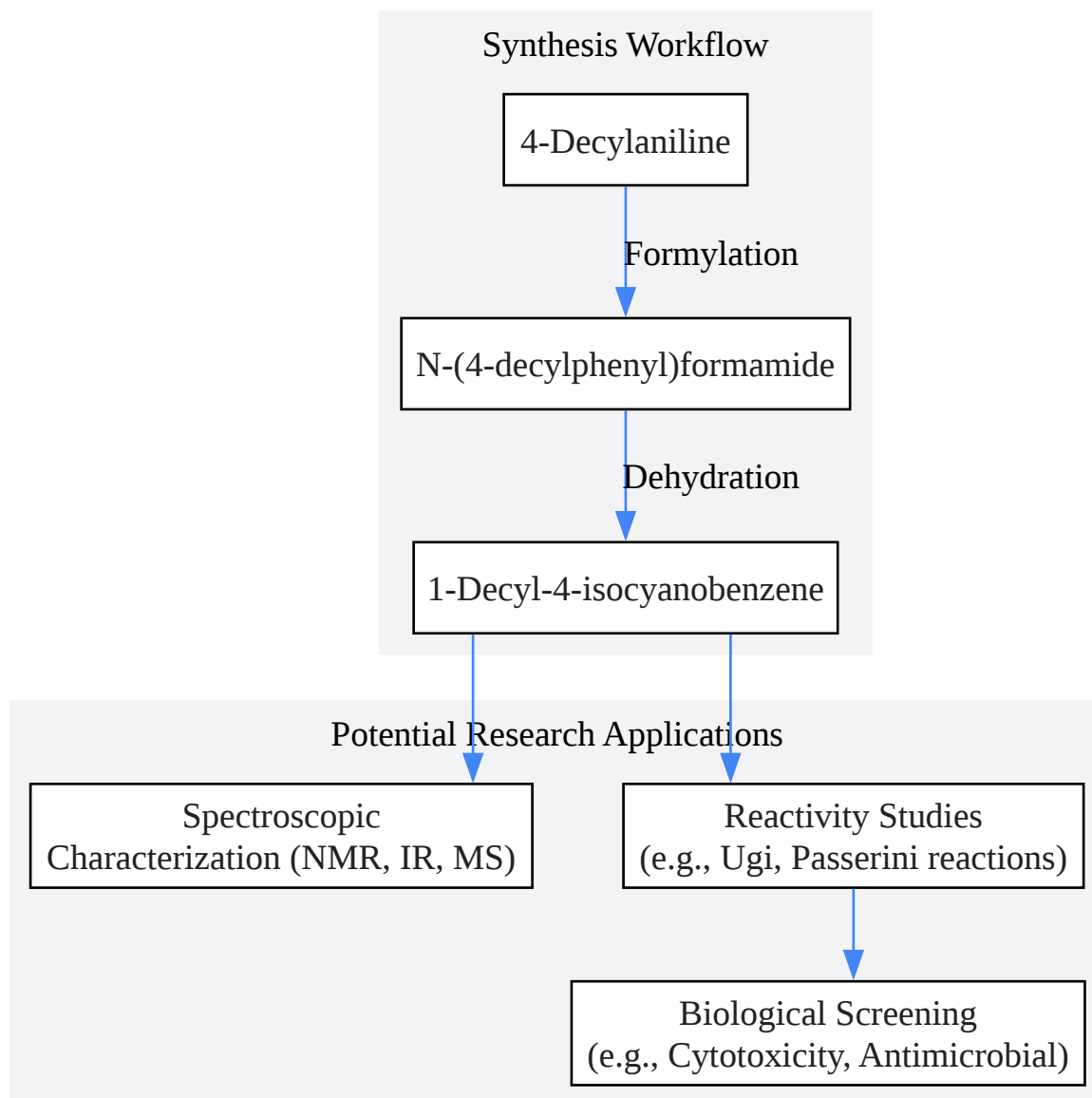
Byproducts

Methodology (using Phosphorus Oxychloride):

- In a three-necked flask equipped with a dropping funnel, a mechanical stirrer, and a nitrogen inlet, dissolve N-(4-decylphenyl)formamide (1 equivalent) in a suitable anhydrous solvent such as dichloromethane or pyridine.
- Cool the solution to 0 °C in an ice bath.
- Slowly add phosphorus oxychloride ( $\text{POCl}_3$ , 1.1 equivalents) dropwise to the cooled solution while stirring vigorously.
- After the addition is complete, allow the reaction mixture to stir at 0 °C for 1-2 hours, then let it warm to room temperature and stir for an additional 2-4 hours.
- Monitor the reaction by TLC or infrared spectroscopy (disappearance of the amide  $\text{C=O}$  stretch and appearance of the isocyanide  $\text{-N}\equiv\text{C}$  stretch).
- Once the reaction is complete, carefully pour the mixture into a beaker of ice-cold saturated sodium bicarbonate solution to neutralize the excess acid.
- Extract the aqueous layer with dichloromethane or diethyl ether.
- Combine the organic extracts, wash with brine, and dry over anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure. The crude product can be purified by column chromatography on silica gel.

## Experimental Workflow and Logical Relationships

The synthesis and subsequent use of **1-Decyl-4-isocyanobenzene** in a research context can be visualized as a logical workflow.



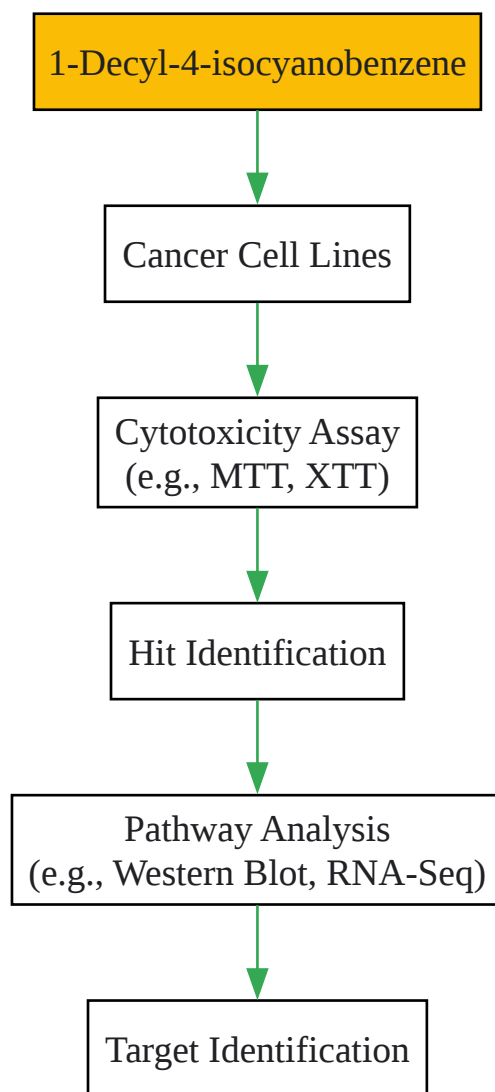
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Caption: Synthesis and application workflow for **1-Decyl-4-isocyanobenzene**.

## Signaling Pathways

Currently, there is no specific information available in the scientific literature regarding the interaction of **1-Decyl-4-isocyanobenzene** with known signaling pathways. Given its structure,

it could be investigated for its potential to modulate pathways involved in cellular processes where lipophilic compounds play a role. A hypothetical screening workflow is presented below.



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